

Yttrium-90 PET/CT Image Quality Technical Support Center

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Compound of Interest

Compound Name: **Yttrium-90**

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to enhance **Yttrium-90** (Y-90) PET/CT image quality.

Troubleshooting Guide

This guide addresses common issues encountered during Y-90 PET/CT imaging, their potential causes, and recommended solutions.

Issue	Potential Cause(s)	Recommended Solution(s)
High Image Noise / Grainy Appearance	<ul style="list-style-type: none">- Low count statistics due to the low positron branching ratio of Y-90.[1][2]- Inappropriate reconstruction parameters (e.g., too many iterations).[3]- Short acquisition time.	<ul style="list-style-type: none">- Increase acquisition time: Longer scan durations per bed position can compensate for the low count rate.[4][5]- Optimize reconstruction algorithm: Employ algorithms designed for low-count acquisitions, such as Bayesian Penalized Likelihood (BPL) or Q.Clear, which have been shown to improve contrast-to-noise ratio.[1]Reduce the number of iterations and adjust subsets. For example, a study found that decreasing iterations while increasing subsets improved image quality.[6][7][8]- Utilize Time-of-Flight (TOF): TOF reconstruction can improve signal-to-noise ratio.[3][9]- Employ post-reconstruction smoothing: Apply a Gaussian filter to reduce noise, with the filter size being a crucial parameter to optimize. A 4 mm Gaussian filter was found to be a good compromise between contrast recovery and noise. <p>[10][11][12][13]</p>
Poor Lesion Detectability / Low Contrast	<ul style="list-style-type: none">- Partial volume effect, especially for small lesions.[14]- Inadequate reconstruction parameters.- High background noise obscuring the signal.[15]	<ul style="list-style-type: none">- Optimize reconstruction parameters: Studies have shown that specific algorithms, like the LKYG algorithm (featuring fewer iterations, a

smaller filter cutoff, and more

subsets), significantly enhance

image quality and lesion

detectability.[6][7][8] BPL

reconstructions have also

demonstrated superior

contrast-to-noise ratios

compared to standard OSEM.

[1] - Increase matrix size: A

larger matrix size (e.g.,

256x256) can improve the

recovery coefficient, though it

may also increase noise.[3] -

Apply appropriate corrections:

Ensure accurate scatter and

attenuation corrections are

applied.[16][17]

Image Artifacts

- Patient motion: Can cause blurring and misregistration between PET and CT scans. [18][19][20] - Metallic implants: Produce streak artifacts on CT, leading to overcorrection in PET images and false "hot spots".[20][21] - CT contrast media: Can lead to inaccurate attenuation correction.[20] - Truncation artifacts: Occur when the patient's body extends beyond the CT field of view.[19][20]

- Patient preparation and monitoring: Immobilize the patient and provide clear instructions to minimize movement. Respiratory gating can be used to correct for breathing motion.[9][18] - Review non-attenuation-corrected images: This can help identify if "hot spots" are due to metallic artifacts.[20] - Use of appropriate CT protocols: A non-contrast CT is preferred for attenuation correction. If contrast is necessary, specific protocols should be followed. - Proper patient positioning: Ensure the patient is centered and fully

Inaccurate Quantification

within the scanner's field of view.[\[19\]](#)

- Incorrect reconstruction parameters leading to under- or over-estimation of activity. [\[22\]](#)
- Partial volume effects for small lesions.[\[14\]](#)
- Inaccurate scatter and attenuation corrections.[\[16\]](#)
- Scanner calibration issues.
- Standardize reconstruction protocols: Use optimized and validated reconstruction parameters. For instance, two iterations and five subsets with a 4 mm Gaussian filter have been suggested for accurate dosimetry.[\[10\]\[11\]\[12\]\[13\]](#)
- Apply partial volume correction (PVC): Especially for smaller lesions, PVC can lead to more accurate quantification.[\[22\]](#)
- Regular quality control: Perform regular phantom scans to ensure the scanner is properly calibrated for Y-90.
- Consider voxel size: Smaller voxel sizes can improve spatial resolution but may also increase noise.[\[14\]\[23\]](#)

Frequently Asked Questions (FAQs)

1. What is the primary challenge in obtaining high-quality Y-90 PET/CT images?

The main difficulty arises from the very low positron yield of Y-90, with only about 32 positrons emitted per million decays.[\[2\]\[3\]\[13\]](#) This low signal results in poor count statistics, leading to noisy images with potentially low contrast, making accurate detection and quantification challenging.[\[1\]](#)

2. How does Time-of-Flight (TOF) reconstruction improve Y-90 PET/CT images?

Time-of-Flight (TOF) technology improves the localization of the annihilation event along the line of response. This added information helps to reduce noise and improve the signal-to-noise

ratio in the reconstructed images, which is particularly beneficial for low-count acquisitions like Y-90 PET.[3][9] Studies have shown that TOF systems can achieve improved resolution.[24]

3. What are the key reconstruction parameters to optimize for Y-90 imaging?

The key parameters to optimize are the number of iterations, the number of subsets, and the post-reconstruction filter.

- **Iterations and Subsets:** The product of iterations and subsets (Equivalent Iterations) influences both the signal recovery and noise. While more iterations can improve signal recovery, they also amplify noise.[3] A study found that an algorithm with a decreased number of iterations (1), an increased number of subsets (32), and a smaller filter cutoff (5mm) significantly improved image quality.[6][7][8]
- **Post-Reconstruction Filter:** A Gaussian filter is often applied to reduce image noise. The Full Width at Half Maximum (FWHM) of the filter is a critical parameter. A larger FWHM reduces noise but can also blur the image and reduce spatial resolution. An optimal filter size needs to be determined based on the specific scanner and clinical task. For example, a 6 mm Gaussian filter has been suggested for a Siemens Biograph mCT.[3]

4. How does the choice of PET/CT scanner affect image quality?

Newer generation PET/CT scanners, particularly those with long axial field-of-view (LAFOV) and silicon photomultiplier (SiPM) detectors, offer higher sensitivity.[5][10][12][13] This increased sensitivity can help to compensate for the low positron emission of Y-90, resulting in better image quality and potentially shorter acquisition times.[10][12][13]

5. Can Y-90 PET be used for accurate dosimetry?

Yes, with optimized acquisition and reconstruction protocols, Y-90 PET/CT can provide accurate quantitative data for post-treatment dosimetry.[3][10][11][12][13] This allows for the verification of the administered dose to the tumor and healthy tissues. However, factors like partial volume effects for small lesions need to be considered and potentially corrected for.[22]

Quantitative Data Summary

The following tables summarize quantitative data from phantom studies on the impact of different reconstruction parameters on Y-90 PET image quality.

Table 1: Impact of Reconstruction Algorithms on Image Quality Score

Algorithm	Iterations	Subsets	Filter Cutoff (mm)	Mean Rank Quality Score
Algorithm A (Vue Point HD)	2	24	6.4	130.03
Algorithm B (Vue Point FX with TOF)	3	18	6.0	109.76
Algorithm C (Vue Point HD LKYG)	1	32	5.0	211.71

Data from a study on 10 patients, where a higher mean rank score indicates better image quality as assessed by nuclear medicine physicians.[\[6\]](#)

Table 2: Optimized Reconstruction Parameters from Phantom Studies

Scanner	Matrix Size	Equivalent Iterations (Iterations x Subsets)	Gaussian Filter (FWHM)	Key Findings
Siemens Biograph mCT	256 x 256	21 (e.g., 3 iterations, 7 subsets)	6 mm	This combination provided a good balance for quantitative accuracy in dosimetry. [3]
Biograph Vision Quadra (LAFOV)	440 x 440	10 (2 iterations, 5 subsets)	4 mm	Suitable for achieving good image quality and quantification accuracy with a 20-minute scan. [10] [11] [12] [13]
Philips Digital PET/CT (Vereos)	Not specified	Optimized selection of blob parameters, iterations, and subsets	Not specified	Optimized energy window and reconstruction improved image quality. [2]

Experimental Protocols

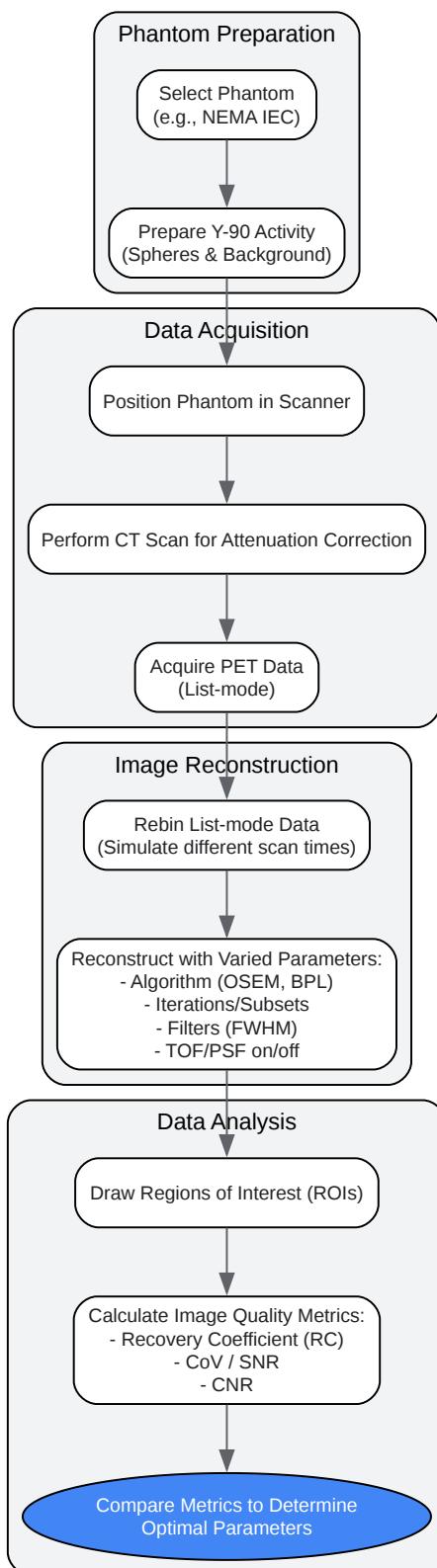
Protocol 1: Phantom Preparation and Acquisition for Reconstruction Optimization

This protocol is based on methodologies described in phantom studies to evaluate and optimize reconstruction parameters.[\[3\]](#)[\[4\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[25\]](#)

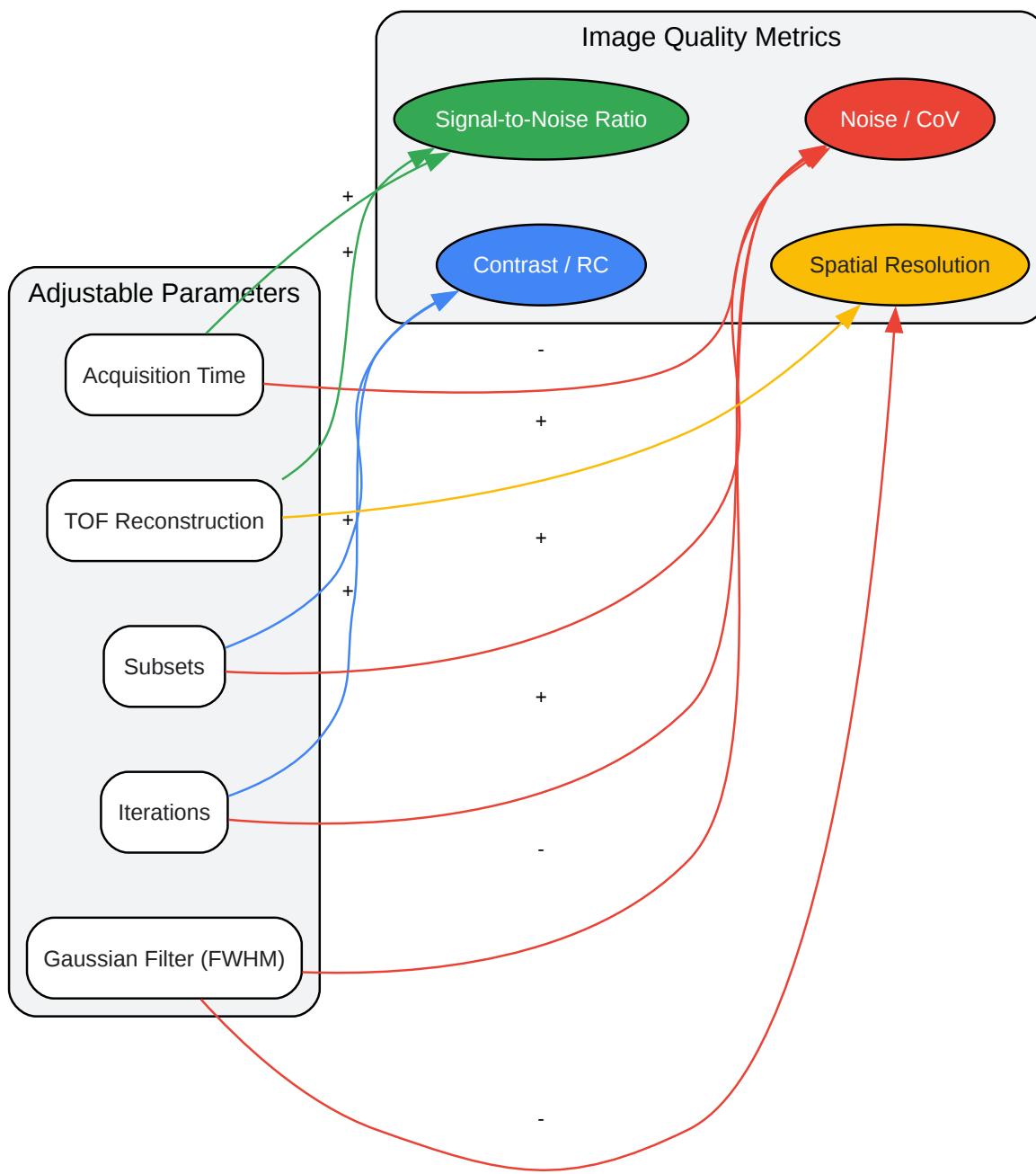
- **Phantom Selection:** Utilize a standard phantom such as the NEMA IEC Body Phantom or a cylindrical phantom. These phantoms typically contain fillable spheres of various sizes to simulate lesions and a larger background compartment.

- Activity Preparation: Fill the phantom spheres and background with a known concentration of Y-90. A common sphere-to-background activity ratio used is 4:1 or 10:1 to simulate tumor uptake.[10][11][12][13][25]
- PET/CT Acquisition:
 - Position the phantom in the center of the scanner's field of view.
 - Perform a CT scan for attenuation correction.
 - Acquire PET data for a specified duration. Long acquisitions (e.g., several hours) can be performed and then the list-mode data can be rebinned to simulate shorter scan times (e.g., 10, 20, 30 minutes).[10][11][12][13]
- Image Reconstruction: Reconstruct the acquired data using various combinations of reconstruction algorithms (e.g., OSEM, BPL), number of iterations, number of subsets, and post-reconstruction Gaussian filter sizes. Also, reconstruct with and without TOF and point spread function (PSF) modeling if available.
- Data Analysis:
 - Draw regions of interest (ROIs) over the spheres and the background.
 - Calculate image quality metrics such as:
 - Recovery Coefficient (RC): To assess quantitative accuracy.
 - Coefficient of Variation (CoV) or Signal-to-Noise Ratio (SNR): To measure image noise.
 - Contrast-to-Noise Ratio (CNR): To evaluate lesion detectability.[4][25]
 - Compare these metrics across the different reconstruction parameters to identify the optimal settings for the specific scanner.

Visualizations

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Caption: Workflow for optimizing Y-90 PET/CT reconstruction parameters using phantom studies.



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Caption: Relationship between key parameters and their impact on Y-90 PET image quality metrics.

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